

Application Notes and Protocols for Measuring ICI 174865 Binding Affinity

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Compound of Interest

Compound Name: ICI 174865
CAS No.: 92535-15-4
Cat. No.: B608050

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For: Researchers, scientists, and drug development professionals.

Introduction: Understanding ICI 174865 and the Importance of Binding Affinity

ICI 174865 is a highly selective peptide antagonist for the delta-opioid receptor (δ -opioid receptor), a member of the G protein-coupled receptor (GPCR) superfamily.^{[1][2][3][4]} Its chemical name is N,N-diallyl-Tyr-Aib-Aib-Phe-Leu-OH (where Aib is α -aminoisobutyric acid).^[1] As a selective antagonist, **ICI 174865** binds to the delta-opioid receptor without activating it, thereby blocking the effects of endogenous and exogenous delta-opioid receptor agonists. This property makes it a valuable tool for studying the physiological and pathophysiological roles of the delta-opioid receptor system and as a potential therapeutic agent. At higher concentrations, it may exhibit partial agonist activity.^[4]

The binding affinity of a ligand, such as **ICI 174865**, to its receptor is a critical parameter in pharmacology and drug development. It quantifies the strength of the interaction between the ligand and the receptor.^[5] This is typically represented by the dissociation constant (Kd) or the

inhibition constant (K_i). A lower K_d or K_i value indicates a higher binding affinity. Accurate measurement of binding affinity is essential for:

- Structure-Activity Relationship (SAR) studies: Understanding how chemical modifications to a ligand affect its binding to the target receptor.
- Pharmacokinetic/Pharmacodynamic (PK/PD) modeling: Predicting the in vivo efficacy and required dosage of a drug.
- Lead optimization: Selecting drug candidates with optimal affinity and selectivity profiles.
- Quality control: Ensuring the consistency and potency of synthesized compounds.

This document provides a detailed guide to the primary techniques for measuring the binding affinity of **ICI 174865** to the delta-opioid receptor. We will delve into the theoretical underpinnings of each method, offer step-by-step protocols, and discuss the rationale behind experimental choices to ensure robust and reproducible results.

Core Techniques for Measuring Binding Affinity

Several biophysical and biochemical techniques can be employed to determine the binding affinity of **ICI 174865**. The choice of method often depends on the available resources, the desired throughput, and the specific information required (e.g., kinetics vs. thermodynamics). The most common and robust methods include:

- Radioligand Binding Assays: The gold standard for measuring receptor-ligand interactions, particularly for GPCRs.
- Surface Plasmon Resonance (SPR): A label-free technique that provides real-time kinetic data on association and dissociation rates.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Isothermal Titration Calorimetry (ITC): A label-free in-solution technique that directly measures the thermodynamics of binding.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Radioligand Binding Assays

Radioligand binding assays are highly sensitive and widely used to characterize receptor-ligand interactions.[\[13\]](#) The principle involves the use of a radiolabeled ligand (a "hot" ligand)

that binds to the receptor of interest. The binding of an unlabeled ligand (a "cold" ligand), such as **ICI 174865**, is measured by its ability to compete with and displace the radioligand from the receptor.

Scientific Rationale

This assay relies on the law of mass action. In a competition binding experiment, a fixed concentration of a high-affinity radioligand for the delta-opioid receptor (e.g., [³H]-naltrindole or [³H]-DPDPE) is incubated with a preparation of membranes from cells expressing the receptor. Increasing concentrations of the unlabeled test compound (**ICI 174865**) are added, and the displacement of the radioligand is measured. The concentration of **ICI 174865** that inhibits 50% of the specific binding of the radioligand is the IC₅₀ value. The K_i value, which represents the binding affinity of **ICI 174865**, can then be calculated using the Cheng-Prusoff equation.

Experimental Workflow



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Caption: Workflow for a competitive radioligand binding assay.

Detailed Protocol: Competitive Radioligand Binding Assay

Materials:

- Cell membranes from a stable cell line expressing the human delta-opioid receptor (e.g., HEK293 or CHO cells).
- Radioligand: [³H]-naltrindole or another suitable delta-opioid receptor selective radioligand.

- **ICI 174865** stock solution.
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4.
- Wash Buffer: Cold 50 mM Tris-HCl, pH 7.4.
- 96-well plates.
- Glass fiber filters (e.g., Whatman GF/B or GF/C), pre-soaked in 0.5% polyethyleneimine (PEI).
- Scintillation vials and scintillation cocktail.
- Liquid scintillation counter.
- Filtration apparatus.

Procedure:

- Membrane Preparation:
 - Thaw the frozen cell membrane pellet on ice.
 - Resuspend the pellet in ice-cold Assay Buffer to a final protein concentration of 50-100 µg/mL (optimize as needed). Homogenize gently.
- Assay Setup:
 - In a 96-well plate, set up the following conditions in triplicate:
 - Total Binding: Assay Buffer.
 - Non-specific Binding (NSB): A high concentration of a non-radiolabeled, high-affinity delta-opioid ligand (e.g., 10 µM naloxone or unlabeled naltrindole).
 - Competition: Serial dilutions of **ICI 174865** (e.g., from 10⁻¹¹ M to 10⁻⁵ M).
- Incubation:

- To each well, add the following in order:
 - 50 µL of Assay Buffer (for Total Binding), NSB ligand, or **ICI 174865** dilution.
 - 50 µL of the radioligand solution (at a final concentration close to its K_d).
 - 100 µL of the membrane suspension.
- The final assay volume is 200 µL.
- Incubate the plate at room temperature (or 30°C) for 60-90 minutes with gentle agitation to reach equilibrium.^[14]
- Filtration:
 - Terminate the incubation by rapid filtration through the pre-soaked glass fiber filters using a cell harvester.
 - Quickly wash the filters three times with 3 mL of ice-cold Wash Buffer to remove unbound radioligand.
- Quantification:
 - Transfer the filters to scintillation vials.
 - Add 4-5 mL of scintillation cocktail to each vial.
 - Allow the vials to sit in the dark for at least 4 hours.
 - Count the radioactivity (in counts per minute, CPM) in a liquid scintillation counter.
- Data Analysis:
 - Calculate the specific binding: Specific Binding = Total Binding (CPM) - Non-specific Binding (CPM).
 - For each concentration of **ICI 174865**, calculate the percentage of specific binding inhibited.

- Plot the percent inhibition against the logarithm of the **ICI 174865** concentration.
- Fit the data using a non-linear regression model (sigmoidal dose-response) to determine the IC50 value.
- Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Parameter	Description	Typical Value Range
IC50	Concentration of ICI 174865 that inhibits 50% of specific radioligand binding.	Dependent on assay conditions
Ki	Inhibition constant, representing the binding affinity of ICI 174865.	Expected in the low nanomolar range
Radioligand Kd	Dissociation constant of the radioligand for the delta-opioid receptor.	Must be predetermined

Surface Plasmon Resonance (SPR)

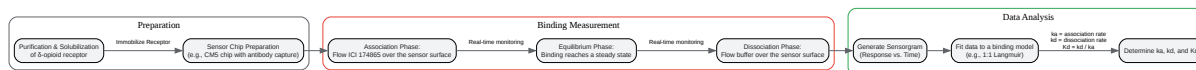
SPR is a powerful, label-free optical technique for studying biomolecular interactions in real-time.^[6] It is particularly useful for determining the kinetics of binding (association and dissociation rates) in addition to the equilibrium binding affinity.^{[7][8]} For GPCRs like the delta-opioid receptor, which are membrane proteins, specialized SPR methods are required.^{[6][15][16]}

Scientific Rationale

In a typical SPR experiment for a GPCR, the purified and solubilized delta-opioid receptor is immobilized on a sensor chip. A solution containing the ligand (**ICI 174865**) is then flowed over the chip surface. The binding of **ICI 174865** to the immobilized receptor causes a change in the refractive index at the sensor surface, which is detected as a change in the SPR signal (measured in Response Units, RU). The rate of signal increase corresponds to the association rate (k_a), and the rate of signal decrease after the ligand solution is replaced with buffer

corresponds to the dissociation rate (k_d). The equilibrium dissociation constant (K_d) is calculated as the ratio of k_d to k_a .

Experimental Workflow



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Caption: Workflow for an SPR-based binding affinity measurement.

Detailed Protocol: SPR Analysis

Materials:

- Purified, detergent-solubilized, and functional delta-opioid receptor (often with an affinity tag like His-tag or FLAG-tag).
- SPR instrument (e.g., Biacore).
- Sensor chip (e.g., CM5 chip for amine coupling or a specific capture chip).
- Immobilization reagents (e.g., EDC/NHS for amine coupling, or an anti-tag antibody).
- Running Buffer: A buffer compatible with the solubilized receptor (e.g., HEPES-buffered saline with a low concentration of detergent and NaCl).
- **ICI 174865** solutions at various concentrations.

Procedure:

- Receptor Immobilization:

- Prepare the sensor chip surface according to the manufacturer's instructions for the chosen immobilization strategy (e.g., antibody capture).
- Inject the purified delta-opioid receptor solution over the activated sensor surface to achieve the desired immobilization level. A lower density is often better for kinetic analysis.
- Block any remaining active sites on the surface.
- Binding Analysis:
 - Equilibrate the system by flowing Running Buffer over the sensor surface until a stable baseline is achieved.
 - Inject a series of concentrations of **ICI 174865** (e.g., from 0.1x to 10x the expected K_d) over the sensor surface for a defined period (association phase).
 - Switch back to flowing Running Buffer to monitor the dissociation of the ligand-receptor complex (dissociation phase).
 - Between different concentrations, regenerate the sensor surface if necessary (e.g., with a pulse of low pH solution) to remove all bound ligand.
- Data Analysis:
 - The instrument software will generate a sensorgram (RU vs. time) for each concentration of **ICI 174865**.
 - Perform a reference subtraction using data from a control flow cell to correct for bulk refractive index changes and non-specific binding.
 - Globally fit the association and dissociation curves for all concentrations to a suitable binding model (e.g., 1:1 Langmuir binding model).
 - The fitting will yield the association rate constant (k_a), the dissociation rate constant (k_d), and the equilibrium dissociation constant (K_d).

Parameter	Description	Units
ka	Association rate constant	$M^{-1}s^{-1}$
kd	Dissociation rate constant	s^{-1}
Kd	Equilibrium dissociation constant (kd/ka)	M

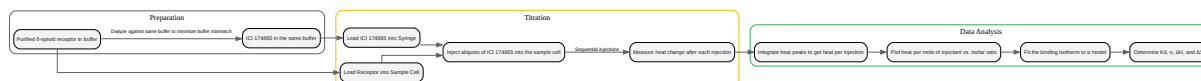
Isothermal Titration Calorimetry (ITC)

ITC is a highly rigorous, label-free technique that directly measures the heat released or absorbed during a binding event.^{[9][10][17]} This allows for the determination of all thermodynamic parameters of the interaction in a single experiment: the binding affinity (Kd), the stoichiometry (n), and the enthalpy (ΔH) and entropy (ΔS) of binding.^[10]

Scientific Rationale

An ITC instrument consists of a reference cell and a sample cell. The purified delta-opioid receptor is placed in the sample cell, and **ICI 174865** is in a syringe. Small aliquots of the **ICI 174865** solution are injected into the sample cell. If binding occurs, heat is either released (exothermic) or absorbed (endothermic), causing a temperature difference between the sample and reference cells. The instrument measures the power required to maintain a zero temperature difference. The resulting data is a series of heat-flow peaks corresponding to each injection. Integrating these peaks and plotting them against the molar ratio of ligand to protein yields a binding isotherm, which can be fitted to a binding model to extract the thermodynamic parameters.^{[11][12]}

Experimental Workflow



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Caption: Workflow for an ITC experiment to determine binding affinity.

Detailed Protocol: ITC Analysis

Materials:

- Highly purified and concentrated delta-opioid receptor.
- Pure **ICI 174865**.
- ITC instrument.
- Dialysis buffer (e.g., PBS or HEPES with a suitable detergent).

Procedure:

- Sample Preparation:
 - Thoroughly dialyze both the purified receptor and the **ICI 174865** solution against the same buffer to minimize heat of dilution effects.
 - Accurately determine the concentrations of the receptor and **ICI 174865**.
 - Degas the solutions before loading them into the ITC instrument.
- ITC Experiment:

- Load the delta-opioid receptor solution into the sample cell (typically at a concentration of 10-50 μM).
- Load the **ICI 174865** solution into the injection syringe (typically at a concentration 10-20 times that of the receptor).
- Set the experimental parameters (temperature, injection volume, spacing between injections).
- Perform an initial control experiment by injecting **ICI 174865** into the buffer alone to determine the heat of dilution.
- Run the main experiment by titrating **ICI 174865** into the receptor solution.
- Data Analysis:
 - Subtract the heat of dilution from the raw data.
 - Integrate the heat flow peaks for each injection.
 - Plot the integrated heat per mole of injectant against the molar ratio of ligand to receptor.
 - Fit the resulting binding isotherm to a suitable binding model (e.g., a one-site binding model) using the instrument's software.
 - The fitting will provide the binding affinity (as K_a , which is $1/K_d$), stoichiometry (n), and enthalpy of binding (ΔH). The entropy (ΔS) can be calculated from the Gibbs free energy equation: $\Delta G = -RT\ln(K_a) = \Delta H - T\Delta S$.

Parameter	Description	Units
K _d	Equilibrium dissociation constant	M
n	Stoichiometry of binding (ligand:receptor ratio)	Dimensionless
ΔH	Enthalpy of binding	kcal/mol or kJ/mol
ΔS	Entropy of binding	cal/mol·K or J/mol·K

Conclusion and Best Practices

Measuring the binding affinity of **ICI 174865** to the delta-opioid receptor is fundamental to its characterization and application in research.

- Radioligand binding assays are highly sensitive and the most established method for GPCRs, providing robust K_i values.
- Surface Plasmon Resonance offers the advantage of real-time kinetic data, which can provide deeper insights into the binding mechanism. However, it requires purified receptor and careful optimization of immobilization and running conditions.
- Isothermal Titration Calorimetry provides a complete thermodynamic profile of the binding interaction, but it is the most demanding in terms of sample purity and concentration.

For a comprehensive understanding of the binding of **ICI 174865**, it is often beneficial to use at least two of these techniques to validate the results. By carefully following these protocols and understanding the underlying principles, researchers can obtain accurate and reproducible binding affinity data, which is crucial for advancing our understanding of the delta-opioid system and for the development of novel therapeutics.

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